

4'-Thiouridine 5'-triphosphate: A Technical Guide for Advanced RNA Biology

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Thiouridine 5'-triphosphate

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This guide provides an in-depth exploration of **4'-Thiouridine 5'-triphosphate** (4sUTP), a pivotal tool for researchers, scientists, and drug development professionals. We will delve into its fundamental chemical properties, its sophisticated applications in elucidating RNA-protein interactions and RNA dynamics, and provide validated protocols to ensure experimental success.

Core Principles and Chemical Structure

4'-Thiouridine 5'-triphosphate is a nucleotide analog of uridine 5'-triphosphate (UTP) where the oxygen atom at the 4-position of the pyrimidine ring is replaced by a sulfur atom.^[1] This seemingly minor substitution imparts unique photochemical and reactive properties that are not present in the canonical nucleoside, making it an invaluable molecular probe.

The presence of the sulfur atom, or thione group, shifts the molecule's maximum UV absorbance to a longer, less damaging wavelength (~331-335 nm) compared to native nucleotides.^[2] Upon excitation with UV light at this wavelength (typically 365 nm), the 4-thiouridine moiety becomes highly reactive, enabling it to form covalent crosslinks with adjacent molecules, most notably the amino acid residues of RNA-binding proteins (RBPs).^{[1][3]} This

"zero-distance" crosslinking capability is the foundation of powerful techniques like Photoactivatable-Ribonucleoside-Enhanced Crosslinking and Immunoprecipitation (PAR-CLIP).

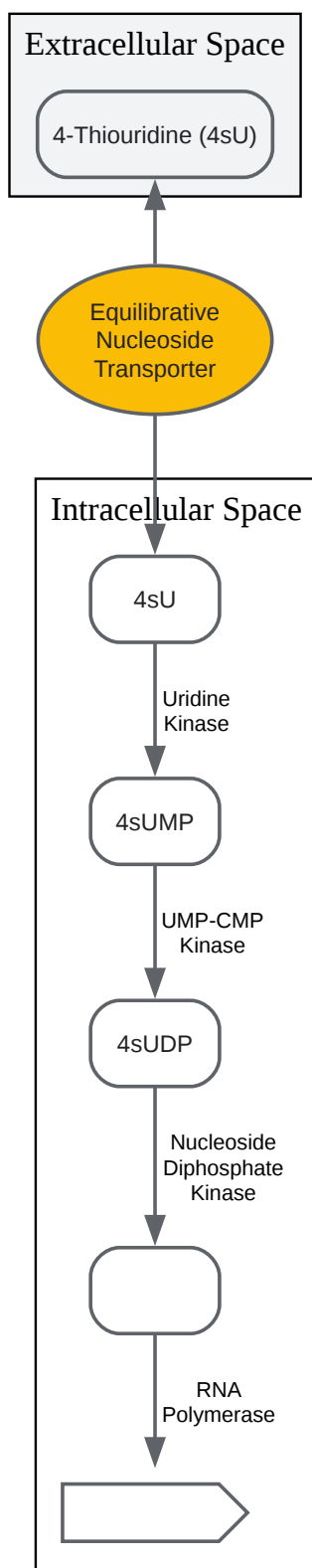
Chemical and Physical Properties

A summary of the key physicochemical properties of 4sUTP and its corresponding nucleoside, 4-thiouridine (4sU), is presented below.

Property	Value	Source(s)
Chemical Name	4-Thiouridine-5'-triphosphate	[1]
Synonyms	4-Thio-UTP, s4UTP	[1]
Molecular Formula	C ₉ H ₁₅ N ₂ O ₁₄ P ₃ S (free acid)	[1]
Molecular Weight	500.20 g/mol (free acid)	[1]
UV Absorbance (λ _{max})	~331 nm in Tris-HCl, pH 7.5	[2]
Extinction Coefficient	16.3 L mmol ⁻¹ cm ⁻¹ at 331 nm	[2]
Appearance	Colorless to slightly yellow solution or white to off-white solid	
Storage Conditions	Store at -20°C or below	[1]

Cellular Uptake and Metabolic Activation

For in vivo applications, the journey of 4sUTP begins with its precursor, the nucleoside 4-thiouridine (4sU). When 4sU is added to cell culture media, it is readily taken up by equilibrative nucleoside transporters.[2] Once inside the cell, it enters the nucleotide salvage pathway, where it is sequentially phosphorylated by cellular kinases to 4-thiouridine monophosphate (4sUMP), diphosphate (4sUDP), and finally to the active triphosphate form, 4sUTP.[4] This bio-activated 4sUTP is then recognized as a substrate by RNA polymerases and incorporated into nascent RNA transcripts in place of uridine.[4]



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Cellular uptake and metabolic activation of 4-thiouridine (4sU).

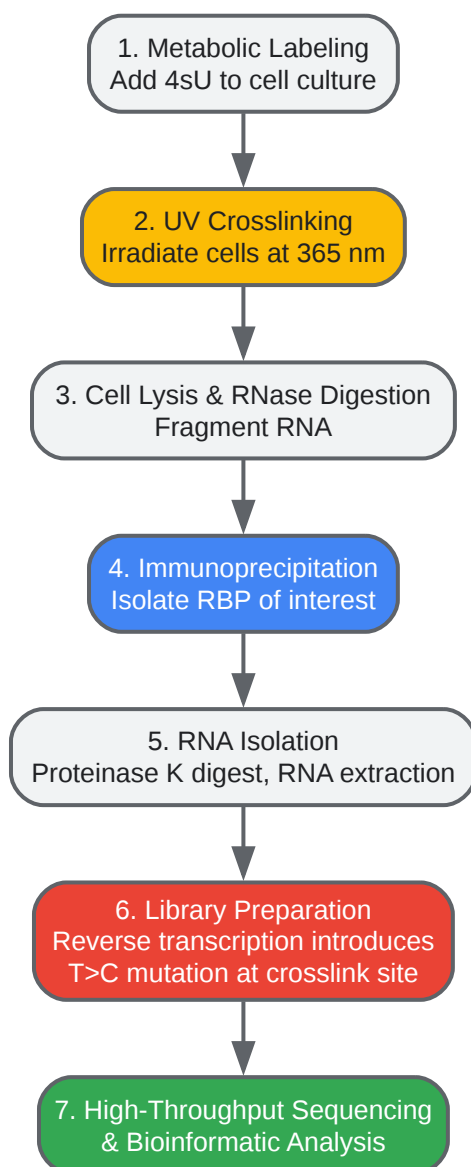
Key Applications and Methodologies

The unique properties of 4sUTP underpin several transformative techniques in molecular biology, primarily centered on RNA labeling and crosslinking.

Photoactivatable-Ribonucleoside-Enhanced Crosslinking and Immunoprecipitation (PAR-CLIP)

PAR-CLIP is a gold-standard method for identifying the binding sites of RNA-binding proteins across the transcriptome with nucleotide resolution.^[5] The workflow involves metabolically labeling cellular RNA with 4sU, followed by UV irradiation at 365 nm to covalently crosslink RBPs to their RNA targets at the site of 4sU incorporation.^[5]

Causality of Experimental Design: The choice of 365 nm UV light is critical. Unlike the more energetic 254 nm UV used in traditional CLIP methods, 365 nm light is poorly absorbed by canonical nucleotides and proteins, thereby minimizing non-specific damage and crosslinking.^[3] It selectively excites the incorporated 4sU, leading to highly efficient and specific crosslinking. A key feature of PAR-CLIP is that the crosslinking event induces a characteristic T-to-C mutation during reverse transcription when the cDNA library is prepared for sequencing.^[6] This mutation serves as a "scar," precisely marking the site of interaction, which is invaluable for the bioinformatic analysis.^[7]



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Generalized workflow for a PAR-CLIP experiment.

Thiol(SH)-Linked Alkylation for the Metabolic Sequencing of RNA (SLAM-seq)

SLAM-seq is an innovative method that measures RNA synthesis and degradation dynamics without the need for biochemical purification of labeled RNA.[2] Like PAR-CLIP, it begins with metabolic labeling using 4sU. However, instead of UV crosslinking, the extracted total RNA is treated with a chemical agent, typically iodoacetamide (IAA).[8] IAA specifically alkylates the thiol group of the incorporated 4-thiouracil.[8] This chemical modification causes the reverse

transcriptase to misinterpret the modified base as a cytosine during cDNA synthesis, resulting in a T-to-C conversion in the sequencing data.^{[9][10]} By quantifying the rate of T>C conversions over time, researchers can calculate the synthesis and decay rates for thousands of transcripts simultaneously.^[9]

Self-Validating System: The elegance of SLAM-seq lies in its internal controls. The "old" or pre-existing RNA, which was not labeled with 4sU, does not undergo alkylation and therefore shows a normal background level of sequencing errors. The "new" or nascently transcribed RNA, containing 4sU, exhibits a high T>C conversion rate. This clear digital signal (T>C or not) allows for robust bioinformatic deconvolution of the two RNA populations from a single sequencing library.

Detailed Experimental Protocols

The following protocols are provided as a validated starting point. Optimization may be required depending on the cell type and experimental goals.

Protocol 1: Metabolic Labeling of Mammalian Cells with 4-Thiouridine

This protocol is a prerequisite for both PAR-CLIP and SLAM-seq.

- **Cell Seeding:** Plate cells to reach 70-80% confluency at the time of labeling.^[11] The required number of cells will vary; PAR-CLIP often requires a larger starting population (e.g., 10-40 plates of 15 cm) than SLAM-seq.
- **Prepare Labeling Medium:** Just before use, prepare fresh culture medium containing the desired final concentration of 4sU. 4sU is typically dissolved in DMSO to create a high-concentration stock (e.g., 1 M).
 - **Expert Insight:** The optimal concentration and duration of labeling is a trade-off between incorporation efficiency and cellular toxicity. High concentrations (>50-100 μ M) or long exposure times can induce a nucleolar stress response and inhibit rRNA synthesis.^{[1][12]} It is crucial to perform a titration experiment for any new cell line or experimental condition.
 - **Recommended Concentrations:**^[11]

- Short pulse (15-30 min): 500–1000 μ M
- Medium pulse (60 min): 200–500 μ M
- Long pulse (>120 min): 100–200 μ M
- Labeling: Aspirate the old medium from the cells and replace it with the 4sU-containing medium.
- Incubation: Incubate the cells for the desired period under standard culture conditions.
 - Trustworthiness: Throughout the incubation, protect the cells from direct light exposure to prevent premature and unwanted crosslinking.[13]
- Harvesting: After incubation, aspirate the labeling medium and immediately lyse the cells directly on the plate using a denaturing lysis buffer (e.g., TRIzol).[14] The lysate can be processed immediately for RNA extraction or stored at -80°C.

Protocol 2: Biotinylation of 4sU-Labeled RNA for Affinity Purification

This protocol is used for applications requiring the physical separation of newly transcribed RNA.

- RNA Extraction: Isolate total RNA from the cell lysate using a standard phenol-chloroform extraction or a column-based kit. Ensure high-quality, intact RNA is obtained.
- Biotinylation Reaction Setup: For every 100 μ g of total RNA, prepare the following reaction mix:[15]
 - 100 μ g Total RNA in 700 μ L RNase-free water
 - 100 μ L of 10x Biotinylation Buffer (e.g., 100 mM Tris pH 7.4, 10 mM EDTA)
 - 200 μ L of EZ-Link Biotin-HPDP (1 mg/mL in DMF)
- Incubation: Mix vigorously and incubate the reaction for 1.5 to 2 hours at room temperature with rotation, protected from light.[14][15]

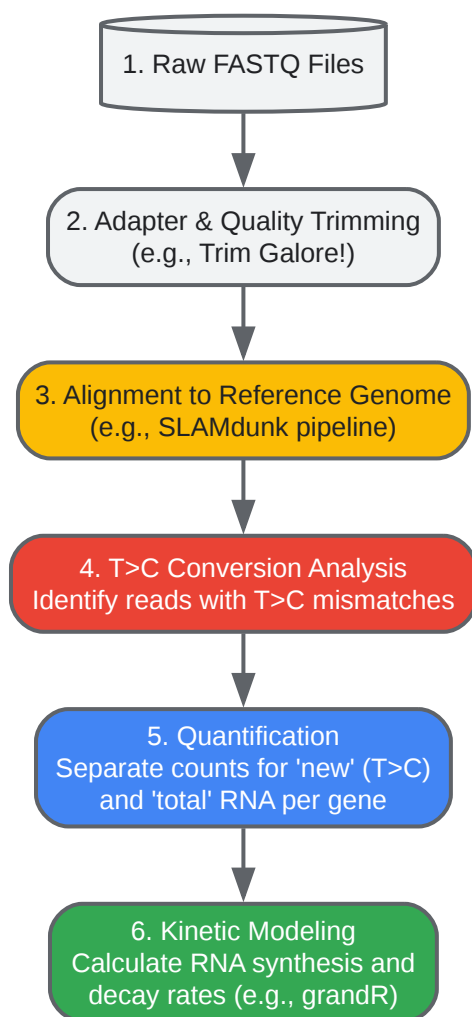
- RNA Cleanup: Remove unreacted biotin by performing a chloroform extraction followed by isopropanol precipitation.^{[14][16]} Wash the RNA pellet with 75% ethanol and resuspend in RNase-free water.
- Affinity Purification:
 - Prepare streptavidin-coated magnetic beads according to the manufacturer's instructions.
 - Denature the biotinylated RNA by heating at 65°C for 10 minutes, followed by immediate placement on ice.^[14]
 - Bind the RNA to the beads by incubating for 15-30 minutes at room temperature with rotation.
 - Wash the beads extensively with stringent, high-salt wash buffers to remove non-specifically bound RNA.
 - Elute the captured, newly transcribed RNA by adding a reducing agent (e.g., DTT or β -mercaptoethanol) to cleave the disulfide bond in the Biotin-HPDP linker.

Bioinformatic Analysis Workflows

The analysis of data from 4sU-based methods requires specialized bioinformatic pipelines.

SLAM-seq Data Analysis

The primary goal is to identify and quantify T>C conversions.



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Bioinformatic workflow for SLAM-seq data analysis.

Specialized software like SLAMdunk is designed for this purpose.[17] It aligns reads and systematically counts T>C conversions. Subsequent analysis with packages like grandR can then model this data to extract kinetic parameters.[18]

PAR-CLIP Data Analysis

The goal here is to identify clusters of reads that contain the characteristic T>C mutation, indicating an RBP binding site.

- Preprocessing: Raw reads are trimmed to remove adapters.
- Alignment: Reads are mapped to the reference genome.

- **Mutation Calling:** Aligned reads are specifically screened for T>C conversions. This is the key step that distinguishes true crosslink sites from background noise.[\[6\]](#)[\[19\]](#)
- **Peak Calling:** Reads containing T>C mutations are grouped into clusters or "peaks." These peaks represent the putative binding sites of the RBP.
- **Motif Analysis:** The sequences within the identified peaks are analyzed to discover conserved binding motifs for the RBP.

Critical Considerations and Expert Recommendations

- **Toxicity and Cellular Perturbation:** As noted, high concentrations of 4sU can be cytotoxic and may alter normal RNA metabolism.[\[12\]](#) It is imperative to use the lowest concentration of 4sU that provides a sufficient signal for the desired application. Always include a "no-label" control and assess cellular health and proliferation during titration experiments.
- **Impact on Splicing:** There is evidence that high levels of 4sU incorporation can interfere with pre-mRNA splicing, particularly for introns with weak splice sites.[\[20\]](#) This potential artifact should be considered when interpreting data related to splicing dynamics.
- **Incorporation Efficiency:** The rate of 4sU incorporation can vary significantly between different cell types.[\[21\]](#) For a typical 1-hour labeling period in mammalian fibroblasts, an incorporation rate of one 4sU per 50-100 nucleotides in nascent RNA can be expected.[\[21\]](#)

By understanding the chemical principles, carefully implementing validated protocols, and being aware of the potential caveats, researchers can effectively leverage **4'-Thiouridine 5'-triphosphate** to gain unprecedented insights into the dynamic world of RNA.

References

- Favre, A., Saintome, C., Fourrey, J. L., Clivio, P., & Laugaa, P. (1998). Thionucleobases as intrinsic photoaffinity probes of nucleic acid structure and nucleic acid–protein interactions. *Journal of Photochemistry and Photobiology B: Biology*, 42(2), 109-124. [\[Link\]](#)
- Moreno, S., Brunner, M., Delazer, I., Rieder, D., Lusser, A., & Micura, R. (2022). Synthesis of 4-thiouridines with prodrug functionalization for RNA metabolic labeling. *RSC Chemical*

Biology, 3(4), 447-455. [\[Link\]](#)

- Herzog, V. A., Reichholf, B., Neumann, T., Rescheneder, P., Bhat, P., Burkard, T. R., ... & Ameres, S. L. (2017). Thiol-linked alkylation of RNA to assess expression dynamics. *Nature Methods*, 14(12), 1198-1204. [\[Link\]](#)
- Vukovic, M., Hani, V., & Castellano, S. (2024). Dot blot analysis of 4SU labeled RNA. *Bio-protocol*, 14(1), e4921. [\[Link\]](#)
- Jena Bioscience. (n.d.). 4-Thio-UTP. Retrieved from [\[Link\]](#)
- Garibaldi, A., Carranza, F., & Shi, Y. (2017). Isolation of Newly Transcribed RNA Using the Metabolic Label 4-thiouridine. In *mRNA Processing* (pp. 169-180). Humana Press, New York, NY. [\[Link\]](#)
- Shi, Y. (Ed.). (2017). *mRNA Processing: Methods and Protocols*. Springer. [\[Link\]](#)
- Wu, J., & Manley, J. L. (1999). Construction of 4-thiouridine site-specifically substituted RNAs for cross-linking studies. *Methods*, 18(1), 53-60. [\[Link\]](#)
- Nilsen, T. W. (2013). Detecting RNA-protein interactions by photocross-linking using RNA molecules containing uridine analogs. *Cold Spring Harbor Protocols*, 2013(3), pdb-prot073569. [\[Link\]](#)
- Jens, M. (2016). A Pipeline for PAR-CLIP Data Analysis. In *High-Throughput Next Generation Sequencing* (pp. 197-207). Humana Press, New York, NY. [\[Link\]](#)
- Pomeranz Krummel, D., & Altman, S. (1999). Cross-linking of 4sU substituted RNA. *RNA*, 5(9), 1143-1153. [\[Link\]](#)
- CD Genomics. (n.d.). SLAM-seq Service for Real-Time RNA Dynamics and Stability Analysis. Retrieved from [\[Link\]](#)
- Rennie, A., & Simon, M. D. (2020). Gaining insight into transcriptome-wide RNA population dynamics through the chemistry of 4-thiouridine. *Wiley Interdisciplinary Reviews: RNA*, 11(4), e1588. [\[Link\]](#)
- Zhang, C. (2018). PARCLIP data analysis using CTK. Retrieved from [\[Link\]](#)

- Rennie, A., Gay, L. A., & Simon, M. D. (2020). Sequencing cell type-specific transcriptomes with SLAM-ITseq. STAR protocols, 1(1), 100007. [[Link](#)]
- Rädle, B., Rutkowski, A. J., Ruzsics, Z., Friedel, C. C., Koszinowski, U. H., & Dölken, L. (2013). Metabolic labeling of newly transcribed RNA for high resolution gene expression profiling of RNA synthesis, processing and decay in cell culture. Journal of visualized experiments: JoVE, (78), e50195. [[Link](#)]
- nf-core. (n.d.). slamseq: Output. Retrieved from [[Link](#)]
- Burger, K., Mühl, B., Kellner, M., Rohrmoser, M., Gruber-Eber, A., Windhager, L., ... & Eick, D. (2017). 4-thiouridine inhibits rRNA synthesis and causes a nucleolar stress response. RNA biology, 14(7), 906-915. [[Link](#)]
- Altieri, J. A., & Hertel, K. J. (2021). The influence of 4-thiouridine labeling on pre-mRNA splicing outcomes. PloS one, 16(11), e0259333. [[Link](#)]
- Li, Y., & Zhao, J. (2014). Design and bioinformatics analysis of genome-wide CLIP experiments. Genomics, proteomics & bioinformatics, 12(3), 104-111. [[Link](#)]
- Baptista, M. A., & Dölken, L. (2020). A Protocol for Transcriptome-Wide Inference of RNA Metabolic Rates in Mouse Embryonic Stem Cells. Frontiers in cell and developmental biology, 8, 80. [[Link](#)]
- Lexogen. (2023). SLAMseq: High-Throughput Sequencing of RNA Kinetics. Retrieved from [[Link](#)]
- Wietrzynski, W., Fournol, S., & Ferner, J. (2020). Nucleotide-amino acid π -stacking interactions initiate photo cross-linking in RNA-protein complexes. Nature communications, 11(1), 1-10. [[Link](#)]
- Erhard, F., Jürges, C., & Dölken, L. (2018). Dissecting newly transcribed and old RNA using GRAND-SLAM. Bioinformatics, 34(13), i218-i226. [[Link](#)]
- Naqvi, A. S., & Kim, H. (2018). Nascent RNA 4sU labelling and enrichment. Protocol Exchange. [[Link](#)]

- Illumina, Inc. (n.d.). PAR-CLIP. Retrieved from [[Link](#)]
- JoVE. (2024). PAR-CLIP is used to pinpoint the binding sites of RNA binding proteins across the transcriptome. Retrieved from [[Link](#)]

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Sources

- 1. 4-thiouridine inhibits rRNA synthesis and causes a nucleolar stress response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Thiol-linked alkylation of RNA to assess expression dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Detecting RNA-protein interactions by photocross-linking using RNA molecules containing uridine analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis of 4-thiouridines with prodrug functionalization for RNA metabolic labeling - RSC Chemical Biology (RSC Publishing) [pubs.rsc.org]
- 5. PAR-CLIP [illumina.com]
- 6. academic.oup.com [academic.oup.com]
- 7. youtube.com [youtube.com]
- 8. researchgate.net [researchgate.net]
- 9. SLAM-seq Service - CD Genomics [rna.cd-genomics.com]
- 10. lexogen.com [lexogen.com]
- 11. escholarship.org [escholarship.org]
- 12. tandfonline.com [tandfonline.com]
- 13. 4-Thiouridine photosensitized RNA-protein crosslinking in mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Isolation of Newly Transcribed RNA Using the Metabolic Label 4-thiouridine - PMC [pmc.ncbi.nlm.nih.gov]

- [15. public-pages-files-2025.frontiersin.org \[public-pages-files-2025.frontiersin.org\]](#)
- [16. bio-protocol.org \[bio-protocol.org\]](#)
- [17. Sequencing cell type-specific transcriptomes with SLAM-ITseq - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. biorxiv.org \[biorxiv.org\]](#)
- [19. A Pipeline for PAR-CLIP Data Analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. biorxiv.org \[biorxiv.org\]](#)
- [21. Metabolic Labeling of Newly Transcribed RNA for High Resolution Gene Expression Profiling of RNA Synthesis, Processing and Decay in Cell Culture - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [4'-Thiouridine 5'-triphosphate: A Technical Guide for Advanced RNA Biology]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1249690/docs#4-thiouridine-5-triphosphate-a-technical-guide-for-advanced-rna-biology\]](https://www.benchchem.com/product/b1249690/docs#4-thiouridine-5-triphosphate-a-technical-guide-for-advanced-rna-biology)

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